

Application Note: Didodecylbenzenesulphonic Acid (DDBSA) in Enhanced Oil Recovery (EOR)

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Compound of Interest

Compound Name: Didodecylbenzenesulphonic acid

CAS No.: 28679-14-3

Cat. No.: B12798091

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Target Audience: Researchers, Formulation Scientists, and Chemical Development Professionals
Content Focus: Mechanistic Principles, Phase Behavior, and Experimental Validation Protocols

Introduction and Mechanistic Principles

In the late stages of petroleum extraction, significant volumes of crude oil remain trapped in porous rock formations due to immense capillary forces. Mobilizing this residual oil requires reducing the oil-water interfacial tension (IFT) from typical baseline values (~20–30 mN/m) to ultra-low levels (

mN/m). Much like optimizing the Hydrophilic-Lipophilic Balance (HLB) for lipid nanoparticle (LNP) or emulsion-based drug delivery systems, formulating for Enhanced Oil Recovery (EOR) requires precise tuning of the surfactant's lipophilicity to match the target crude oil.

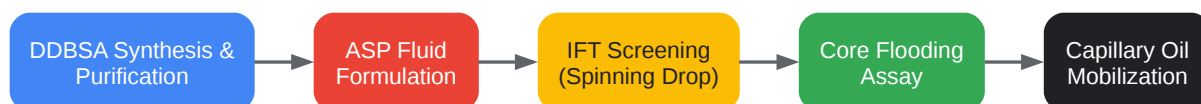
Didodecylbenzenesulphonic acid (DDBSA)—a heavy dialkylbenzene sulfonate (Molecular Formula:

)—is a premier candidate for this application[1]. Synthesized via the electrophilic aromatic substitution of didodecylbenzene with sulfonating agents (e.g., sulfur trioxide or chlorosulfonic acid), DDBSA features two 12-carbon alkyl chains attached to a benzene ring[1].

This dual-tail architecture significantly increases the lipophilicity of the surfactant, allowing it to partition effectively into high-Equivalent Alkane Carbon Number (EACN) crude oils[2]. When neutralized to its sodium salt form (Sodium Didodecylbenzene Sulfonate) and deployed in Alkali-Surfactant-Polymer (ASP) flooding, it exhibits exceptional phase behavior, forming stable, bicontinuous microemulsions that are critical for maximum oil displacement[3].

Experimental Workflow & System Architecture

The following diagram illustrates the logical progression from chemical synthesis to reservoir application.



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Workflow for DDBSA formulation and validation in Enhanced Oil Recovery (EOR).

Experimental Protocols

The following protocols outline a self-validating system for formulating and testing DDBSA in an ASP EOR context.

Protocol A: Preparation of the DDBSA-ASP Injection Fluid

Objective: Formulate a thermodynamically stable injection fluid that prevents chromatographic separation in porous media.

- Aqueous Phase Preparation: Dissolve the required concentration of alkali (e.g.,

or

) in synthetic reservoir brine.

- Causality: The alkali serves a dual purpose. It reduces the adsorption of the expensive DDBSA onto the negatively charged rock matrix and reacts with naphthenic acids in the crude oil to generate in-situ natural soaps, creating a synergistic mixed-surfactant system[2].
- Surfactant Integration: Slowly add DDBSA (0.1% – 0.5% wt/vol) to the alkaline brine under continuous magnetic stirring at 45°C.
 - Causality: Maintaining the temperature at 45°C ensures the system remains above the Krafft point of the heavy dialkylbenzene sulfonate, preventing precipitation and ensuring an isotropic micellar dispersion[1].
- Polymer Hydration: Gradually sift partially hydrolyzed polyacrylamide (HPAM) into the vortex of the solution to achieve a final concentration of 1000–2000 ppm. Stir at low RPM for 24 hours.
 - Causality: HPAM increases the viscosity of the aqueous displacing fluid. This corrects the mobility ratio between the water and the oil, preventing "viscous fingering" (where water bypasses the oil) and ensuring a uniform sweep.

Protocol B: Interfacial Tension (IFT) Validation via Spinning Drop Tensiometry

Objective: Quantify the surfactant's ability to achieve ultra-low IFT (mN/m).

- System Suitability & Calibration: Calibrate the spinning drop tensiometer using a standard octane/water system.
 - Validation: This step verifies the optical resolution and rotational stability of the instrument before introducing complex, opaque crude oil mixtures.

- **Sample Loading:** Inject the DDBSA-ASP fluid into the glass capillary tube. Using a microsyringe, inject a 2–3 L drop of degassed crude oil into the center of the fluid.
- **Dynamic Measurement:** Rotate the capillary at 6000 RPM at the target reservoir temperature (e.g., 45°C). Monitor the elongation of the oil drop over 120 minutes.
 - **Causality:** IFT in heavy dialkylbenzene sulfonate systems is highly time-dependent. The massive molecular weight of DDBSA results in slow diffusion and adsorption kinetics at the oil-water interface. Measurements must be taken until equilibrium is reached[4]. Calculate IFT using Vonnegut's equation.

Protocol C: Core Flooding Efficacy Assay

Objective: Simulate reservoir conditions to measure the actual mobilization of trapped oil.

- **Core Preparation & Saturation:** Vacuum-saturate a standard Berea sandstone core with synthetic brine. Inject crude oil until no more water is displaced to establish the irreducible water saturation ().
- **Secondary Recovery (Water Flooding):** Inject brine at a constant flow rate (1 mL/min) until the water cut in the effluent reaches >98%.
 - **Validation:** This establishes the baseline residual oil saturation (), ensuring that any further oil produced is strictly due to the chemical EOR intervention.
- **Tertiary Recovery (ASP Flooding):** Inject 0.3 Pore Volumes (PV) of the DDBSA-ASP formulation, followed by 0.2 PV of a polymer drive, and finally chase with brine.
 - **Causality:** The ultra-low IFT generated by the DDBSA formulation dramatically increases the Capillary Number (), overcoming the capillary forces that trap the residual oil ganglia, thereby mobilizing an oil bank toward the production well[2].

Quantitative Data and Phase Behavior Analysis

The efficacy of DDBSA is highly dependent on the optimal salinity and alkalinity of the system. At optimal conditions, the surfactant partitions equally between the oil and water phases, forming a Winsor Type III (bicontinuous) microemulsion. This phase is characterized by the lowest possible IFT.

The table below summarizes the phase behavior and IFT reduction of a 0.3 wt% DDBSA formulation against a standard crude oil at 45°C, demonstrating the critical window of alkali concentration required to achieve ultra-low IFT[4].

Table 1: Effect of NaOH Concentration on Interfacial Tension and Phase Behavior of 0.3 wt% DDBSA against Crude Oil at 45°C.

NaOH Concentration (wt%)	DDBSA Concentration (wt%)	Interfacial Tension (mN/m)	Microemulsion Phase	Mechanistic Outcome
0.6	0.3		Winsor I (O/W)	Surfactant remains primarily in the aqueous phase.
0.8	0.3		Winsor III	Transition to bicontinuous phase begins.
1.0	0.3		Winsor III	Optimal Salinity/Alkalinity. Maximum oil mobilization.
1.2	0.3		Winsor III	Exiting the optimal bicontinuous window.
1.4	0.3		Winsor II (W/O)	Surfactant partitions entirely into the oil phase (Over-optimum).

Note: Data reflects typical performance metrics for dialkylbenzene sulfonates synthesized via alkene sulfonic acid pathways, highlighting their superiority in achieving

order IFTs compared to standard monoalkylbenzene sulfonates[4].

References

- [2]CN101935522B - Preparation of long-chain alkyl acyl benzene sulfonic acid sodium salt and application thereof in enhancing oil recovery rate - Google Patents. google.com.
- [3]Heavy alkylbenzene sulfonates HABS in enhanced oil recovery EOR. pku.edu.cn.

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